

Decoding C₁₅H₂₄O₂: Structural Elucidation and IUPAC Nomenclature of Bioactive Isomers

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Compound of Interest

Compound Name: 1-Butyl-4-(diethoxymethyl)benzene
CAS No.: 83803-80-9
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Executive Summary: The Isomerism Challenge

The molecular formula C₁₅H₂₄O₂ represents a rich chemical space containing thousands of constitutional isomers.^[1] In drug development and natural product chemistry, this formula most frequently denotes sesquiterpenoids (C₁₅ backbone) or substituted phenolic antioxidants.^[1]

This guide moves beyond simple naming to provide a rigorous framework for distinguishing and designating these isomers according to IUPAC Blue Book (P-series) rules. We will analyze three distinct structural classes that share this formula but require radically different nomenclature strategies:

- Acyclic Sesquiterpene Acids (e.g., Farnesoic Acid)^{[1][2]}
- Bicyclic Phytoalexins (e.g., Capsidiol)^[1]
- Substituted Aromatic Alcohols (e.g., 3,5-Di-tert-butyl-4-hydroxybenzyl alcohol)^{[1][3][4][5][6]}

Cheminformatics Foundation: Index of Hydrogen Deficiency (IHD)

Before attempting nomenclature, one must establish the structural constraints.^[1] The IHD (or Degrees of Unsaturation) dictates the sum of rings and

-bonds.^[1]^[4]

Formula:

^[1]^[4]

For C₁₅H₂₄O₂:

^[1]^[4]

Structural Implications:

- Scenario A (Aromatic): A benzene ring consumes 4 degrees (1 ring + 3 -bonds).^[1]^[4] The side chains must be saturated.^[1]
- Scenario B (Bicyclic Terpene): 2 rings + 2 double bonds = 4 degrees.^[1]^[4]
- Scenario C (Acyclic Terpene): 0 rings + 3 double bonds + 1 carbonyl (acid) = 4 degrees.^[1]^[4]

Comparative Nomenclature Case Studies

Scenario A: The Acyclic Acid

Target Molecule: Farnesoic Acid Biological Role: Precursor to Juvenile Hormone III in insects; agonist for FXR receptors.^[1]

IUPAC Protocol:

- Principal Functional Group: Carboxylic acid (-COOH) takes priority.^[1]^[4] Suffix = -oic acid.^[1]^[4]
- Parent Chain: Longest carbon chain containing the carboxyl group and maximum unsaturation.^[1] Length = 12 carbons (Dodeca).^[1]

- Unsaturation: Three double bonds at positions 2, 6, and 10. Suffix = -2,6,10-trienoic acid.[1][2][4][7]
- Substituents: Methyl groups at 3, 7, and 11.[1][2]
- Stereochemistry: The double bonds at C2 and C6 are trisubstituted and require E/Z designation.[1]
 - C2: High priority groups (COOH and Alkyl chain) are on opposite sides
(2E).[1]
 - C6: High priority groups (Methyl and Alkyl chain) are on opposite sides
(6E).[1]

Final IUPAC Name: (2E,6E)-3,7,11-Trimethyldodeca-2,6,10-trienoic acid[1][2][4]

Scenario B: The Bicyclic Phytoalexin

Target Molecule: Capsidiol Biological Role: Antifungal phytoalexin produced by *Capsicum annuum* (peppers) and *Nicotiana tabacum*. [1]

IUPAC Protocol:

- Skeleton Identification: Eremophilane-type sesquiterpene.[1][4][8] The core is octahydronaphthalene.[1]
- Principal Group: Two hydroxyl (-OH) groups.[1][4] Suffix = -diol.[1][4]
- Numbering: Based on the fused ring system rules, minimizing locants for bridgeheads and substituents.
- Stereochemistry: This molecule has 5 chiral centers. The absolute configuration is critical for biological activity.[1]
 - Ring Junction: cis-fused.[1][4]
 - Isopropenyl group orientation.[1][4]

Final IUPAC Name: (1R,3R,4S,4aR,6R)-4,4a-Dimethyl-6-(prop-1-en-2-yl)-1,2,3,4,4a,5,6,7-octahydronaphthalene-1,3-diol[1][4]

Scenario C: The Aromatic Antioxidant

Target Molecule: 3,5-Di-tert-butyl-4-hydroxybenzyl alcohol Industrial Role: Synthetic antioxidant (Ionox 100), stabilizer for polymers.[1][4]

IUPAC Protocol:

- Principal Group: The benzene ring can be named as a substituted phenol or a substituted benzyl alcohol.[1] IUPAC P-65 rules prefer Benzenemethanol or Phenol depending on the hierarchy.[1][4]
 - Option 1 (Phenol parent): 4-(hydroxymethyl)-2,6-di-tert-butylphenol.[3][4][5][6]
 - Option 2 (Methanol parent): 3,5-di-tert-butyl-4-hydroxybenzenemethanol.[1][4]
- Alphabetization: "Butyl" (b) comes before "hydroxy" (h).[1] Note: "tert" is a prefix and often ignored in alphabetization unless comparing isomeric butyls.[1]

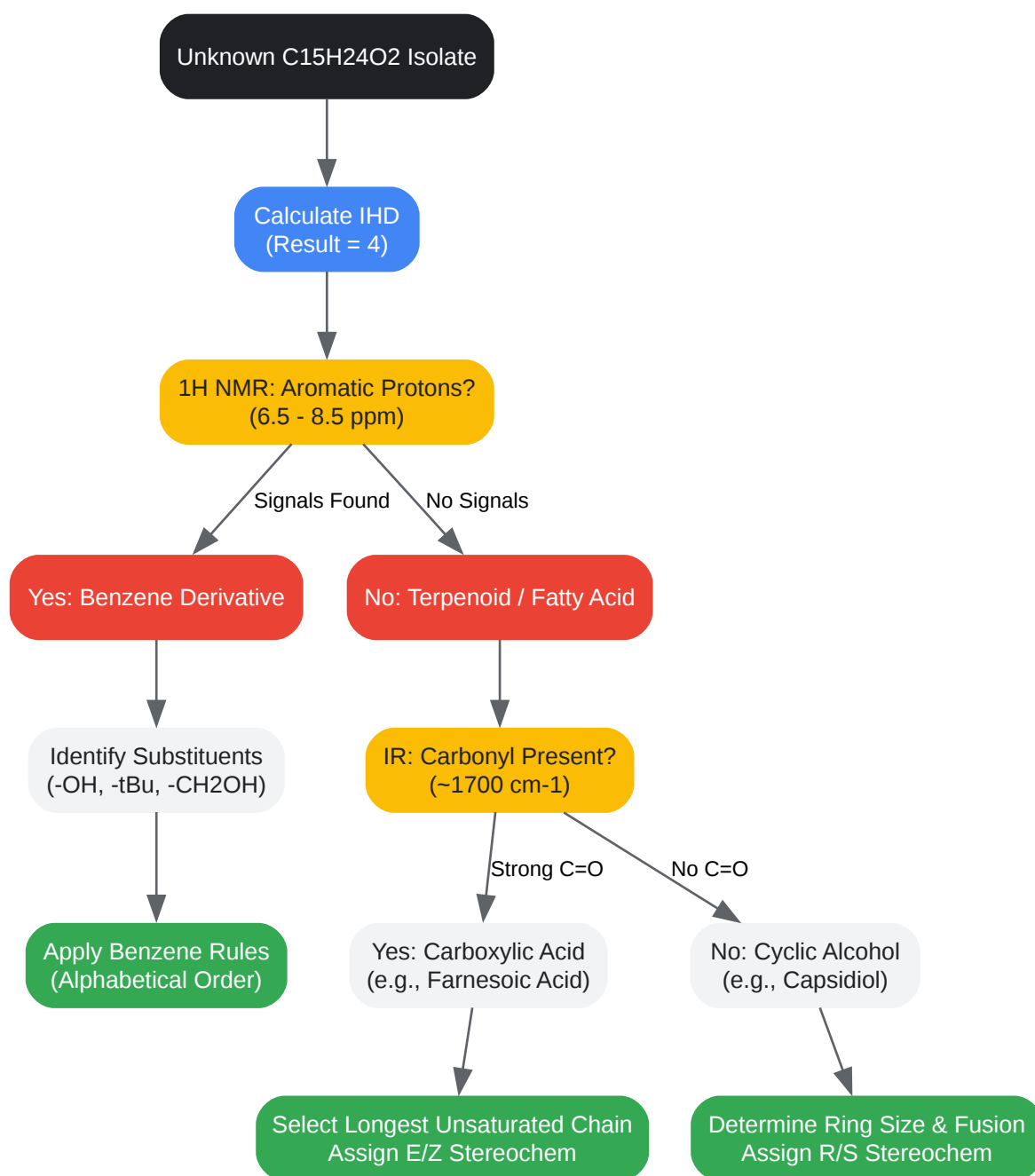
Preferred IUPAC Name (PIN): 3,5-Di-tert-butyl-4-hydroxybenzenemethanol[1][4]

Data Summary: C₁₅H₂₄O₂ Isomer Comparison

Feature	Farnesoic Acid	Capsidiol	3,5-Di-tert-butyl-4-hydroxybenzyl alcohol
Class	Acyclic Sesquiterpene	Bicyclic Sesquiterpene	Alkylated Phenol
IHD	4 (3 C=C, 1 C=O)	4 (2 Rings, 2 C=C)	4 (Benzene Ring)
Chirality	Achiral (Geometric Isomerism only)	5 Chiral Centers	Achiral
Primary Funct. Group ^{[4][8][9]}	Carboxylic Acid	Alcohol (Diol)	Alcohol / Phenol
Key Spectroscopic ID	NMR: 168-172 ppm (COOH)	NMR: 70-75 ppm (CH-OH)	IR: ~3600 cm ⁻¹ (Sharp Phenolic OH)

Workflow: Structural Elucidation to Nomenclature

The following diagram outlines the logical decision tree for naming a novel C₁₅H₂₄O₂ isolate.

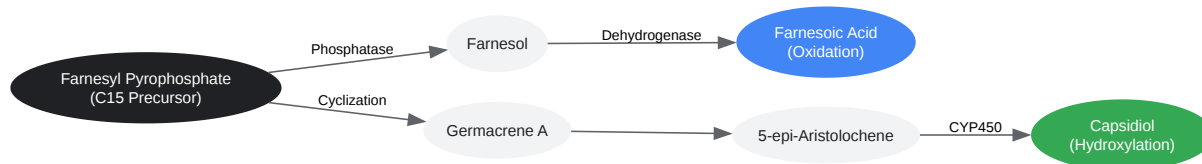


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Figure 1: Decision matrix for classifying and naming C₁₅H₂₄O₂ isomers based on spectroscopic data.

Biosynthetic Context (Pathway Visualization)

Understanding the origin of these isomers aids in confirming the structure.^[1] The terpenoids share a common precursor, Farnesyl Pyrophosphate (FPP).^[1]



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Figure 2: Divergent biosynthetic pathways from FPP leading to acyclic (Farnesoic acid) and bicyclic (Capsidiol) C₁₅H₂₄O₂ isomers.[1][4]

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